

# Technical Guide: Safety and Handling of 1H-indol-7-amine

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 1H-indol-7-amine

Cat. No.: B112721

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This guide provides comprehensive safety and handling information for **1H-indol-7-amine** (CAS No: 5192-04-1), a heterocyclic building block utilized in various research and development applications. Due to its potential hazards, strict adherence to the following protocols is essential to ensure a safe laboratory environment.

## Hazard Identification and Classification

**1H-indol-7-amine** is classified as a hazardous substance. The following tables summarize its GHS classification and associated hazard and precautionary statements.

Table 1: GHS Hazard Classification

Class	Category	GHS Pictogram	Signal Word	Hazard Statement(s)
Acute Toxicity, Oral	4	GHS07	Warning	H302: Harmful if swallowed
Skin Corrosion/Irritation	2	GHS07	Warning	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	GHS07	Warning	H319: Causes serious eye irritation
Specific target organ toxicity, single exposure; Respiratory tract irritation	3	GHS07	Warning	H335: May cause respiratory irritation
Hazardous to the aquatic environment, long-term hazard	3	None	No Signal Word	H412: Harmful to aquatic life with long lasting effects

Data sourced from multiple safety data sheets. The GHS07 pictogram represents an exclamation mark.

Table 2: Hazard and Precautionary Statements

Type	Code	Statement
Hazard	H302	Harmful if swallowed.[1][2]
H315	Causes skin irritation.[1]	
H319	Causes serious eye irritation. [1]	
H335	May cause respiratory irritation.[3]	
H412	Harmful to aquatic life with long lasting effects.[3]	
Precautionary	P261	Avoid breathing dust/fume/gas/mist/vapours/spray.
(Prevention)	P264	Wash skin thoroughly after handling.[1]
P270	Do not eat, drink or smoke when using this product.[1][2]	
P271	Use only outdoors or in a well-ventilated area.	
P273	Avoid release to the environment.	
P280	Wear protective gloves/ eye protection/ face protection.[1]	
Precautionary	P301+P312	IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.[1][2]
(Response)	P330	Rinse mouth.[1][2]
P302+P352	IF ON SKIN: Wash with plenty of soap and water.[1][2]	

P332+P313	If skin irritation occurs: Get medical advice/attention.[1]	
P362+P364	Take off contaminated clothing and wash it before reuse.	
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.[4]	
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][4]	
P337+P313	If eye irritation persists: Get medical advice/attention.[1][4]	
Precautionary	P403+P233	Store in a well-ventilated place. Keep container tightly closed.
(Storage)	P405	Store locked up.
Precautionary	P501	Dispose of contents/container to an approved waste disposal plant.[1][2]
(Disposal)		

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **1H-indol-7-amine** is provided below.

Table 3: Physical and Chemical Properties

Property	Value
Appearance	Orange to Brown to Dark purple powder to crystal
Molecular Formula	C <sub>8</sub> H <sub>8</sub> N <sub>2</sub>
Molecular Weight	132.16 g/mol
Melting Point	95.0 to 99.0 °C
Purity	>98.0% (GC)
CAS Number	5192-04-1

## Experimental Protocols: Safe Handling and Storage

Adherence to the following protocols is mandatory when handling **1H-indol-7-amine** to minimize exposure and ensure a safe working environment.

### Engineering Controls

- Ventilation: All work with **1H-indol-7-amine**, including weighing and transferring, must be conducted in a properly functioning chemical fume hood.
- Eye Wash and Safety Shower: A calibrated and accessible eye wash station and safety shower must be in close proximity to the work area.

### Personal Protective Equipment (PPE)

The following PPE is required when handling **1H-indol-7-amine**:

Table 4: Personal Protective Equipment (PPE) Requirements

Body Part	Equipment	Specification
Hands	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Inspect gloves for integrity before each use and replace if damaged.
Eyes/Face	Safety glasses with side shields or safety goggles and a face shield.	Must be worn at all times when handling the compound to protect against splashes.
Body	Laboratory coat	A flame-retardant lab coat should be worn and kept buttoned.
Respiratory	Respirator (if applicable)	If working outside of a fume hood or if dust is generated, a NIOSH-approved respirator with an appropriate cartridge should be used.

## Handling Procedures

- **Pre-use Inspection:** Before handling, inspect the container for any damage or leaks.
- **Weighing:** If possible, weigh the compound directly within the fume hood. If an external balance is used, transfer the weighed material in a sealed container to the fume hood.
- **Solution Preparation:** When dissolving the solid, add the solvent slowly to avoid splashing.
- **General Hygiene:** Avoid inhalation of dust and contact with skin and eyes. Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling.

## Storage

- **Container:** Keep the container tightly closed in a dry and well-ventilated place.<sup>[5]</sup>
- **Conditions:** Store in a cool, dark place, at a recommended temperature of <15°C. The compound is noted to be air-sensitive, so storage under an inert atmosphere is advised.

- Incompatibilities: Store away from strong oxidizing agents.[5]

## First Aid Measures

In case of exposure, follow these first aid procedures immediately and seek medical attention.

Table 5: First Aid Measures

Exposure Route	Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.[6][7]
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes.[6] Remove contaminated clothing and shoes. If skin irritation occurs, seek medical attention.[1]
Eye Contact	Immediately rinse eyes cautiously with water for at least 15 minutes, holding the eyelids open.[5] Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.[1][4]
Ingestion	Do NOT induce vomiting.[5] Rinse mouth with water. If the person is conscious, give them two glasses of water to drink. Never give anything by mouth to an unconscious person. Call a POISON CENTER or doctor immediately.[1][2]

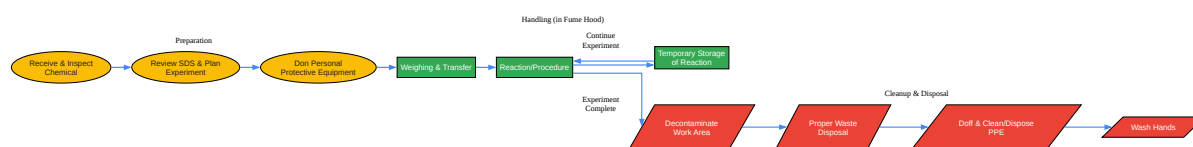
## Accidental Release and Disposal

- Accidental Release: In case of a spill, evacuate the area. Wearing appropriate PPE, carefully sweep up the solid material, avoiding dust formation, and place it in a sealed container for disposal.

- Disposal: Dispose of **1H-indol-7-amine** and its container in accordance with local, state, and federal regulations at an approved waste disposal plant.[1][2]

## Workflow and Logical Relationships

The following diagram illustrates the logical workflow for the safe handling of **1H-indol-7-amine** from receipt to disposal.



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Caption: Safe Handling Workflow for **1H-indol-7-amine**.

Disclaimer: This guide is intended for informational purposes only and should not be considered a substitute for a comprehensive risk assessment conducted by qualified professionals. Always refer to the most current Safety Data Sheet (SDS) for **1H-indol-7-amine** before use.

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Address: 3281 E Guasti Rd

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